

# An In-depth Technical Guide to Octylamine Hydrochloride: Chemical Properties and Structure

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## Compound of Interest

Compound Name: *Octylamine Hydrochloride*

Cat. No.: *B089684*

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This guide provides a comprehensive technical overview of **octylamine hydrochloride** (CAS No. 142-95-0), a primary amine salt with significant applications in chemical synthesis and drug development.<sup>[1]</sup> Intended for researchers, scientists, and professionals in the pharmaceutical and chemical industries, this document delves into the core chemical and physical properties, structural characteristics, and spectroscopic profile of **octylamine hydrochloride**. Furthermore, it outlines essential safety protocols and methodologies for its characterization.

## Introduction: The Versatility of an Alkylammonium Salt

**Octylamine hydrochloride** is the hydrochloride salt of the primary aliphatic amine, octylamine.<sup>[2][3]</sup> Its structure, featuring a saturated eight-carbon chain, imparts amphiphilic properties that are crucial for its role as a versatile chemical intermediate.<sup>[1]</sup> This compound is instrumental in a variety of synthetic pathways, including the formation of more complex molecular architectures essential for modern pharmaceuticals.<sup>[1]</sup> The ability to function as a precursor in the synthesis of active pharmaceutical ingredients (APIs) underscores its importance in drug discovery and development, where it can contribute to enhanced efficacy and bioavailability of therapeutic agents.<sup>[1]</sup>

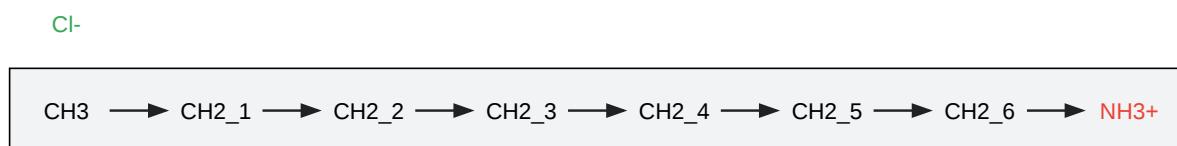
## Chemical Structure and Identification

The chemical identity of **octylamine hydrochloride** is well-established through its molecular formula, IUPAC name, and various registry numbers.

## Molecular Structure

The structure consists of an octylammonium cation and a chloride anion. The positive charge is localized on the nitrogen atom of the protonated primary amine.

Chemical Structure of Octylamine Hydrochloride



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Caption: Molecular structure of **octylamine hydrochloride**.

## Key Identifiers

Identifier	Value	Source
CAS Number	142-95-0	<a href="#">[2]</a> <a href="#">[4]</a>
Molecular Formula	C8H20CIN	<a href="#">[2]</a> <a href="#">[4]</a>
Molecular Weight	165.70 g/mol	<a href="#">[2]</a>
IUPAC Name	octan-1-amine;hydrochloride	<a href="#">[2]</a>
Synonyms	n-Octylammonium chloride, OACl, 1-Aminoocetane hydrochloride	<a href="#">[4]</a>

## Physicochemical Properties

**Octylamine hydrochloride** presents as a white to almost white powder or crystalline solid.[\[4\]](#) [\[5\]](#) Its physical and chemical characteristics are summarized below.

Property	Value	Source
Melting Point	198°C	[4][5]
Solubility	Soluble in water	[4][5]
Appearance	White to almost white powder to crystal	[4][5]
pKa of Parent Amine	10.65 (at 25°C)	[6][7]

The water solubility of **octylamine hydrochloride** is a direct consequence of its ionic nature, which allows it to readily dissolve in polar solvents. The high melting point is indicative of the strong ionic interactions within its crystal lattice.

## Spectroscopic Characterization

The structural elucidation of **octylamine hydrochloride** is definitively achieved through a combination of spectroscopic techniques.

### Nuclear Magnetic Resonance (NMR) Spectroscopy

- $^{13}\text{C}$  NMR: The  $^{13}\text{C}$  NMR spectrum provides a clear map of the carbon backbone of the octyl chain. Due to the molecule's symmetry, distinct signals are expected for each of the eight carbon atoms, with chemical shifts influenced by their proximity to the electron-withdrawing ammonium group.[8]

### Infrared (IR) Spectroscopy

Infrared spectroscopy is a powerful tool for identifying the functional groups present in **octylamine hydrochloride**. The spectrum is characterized by specific absorption bands corresponding to the vibrations of the N-H bonds in the ammonium group and the C-H bonds of the alkyl chain.[2]

- Key IR Absorptions:
  - N-H stretching: Strong, broad absorptions in the region of 3000-2800  $\text{cm}^{-1}$  are characteristic of the ammonium salt.

- C-H stretching: Sharp peaks just below  $3000\text{ cm}^{-1}$  arise from the symmetric and asymmetric stretching of the methylene and methyl groups.
- N-H bending: A distinct band around  $1600\text{-}1500\text{ cm}^{-1}$  corresponds to the scissoring vibration of the  $-\text{NH}_3^+$  group.

## Raman Spectroscopy

Raman spectroscopy complements IR data, providing information on the non-polar bonds within the molecule. The carbon-carbon backbone of the octyl chain gives rise to characteristic Raman signals.[2][8]

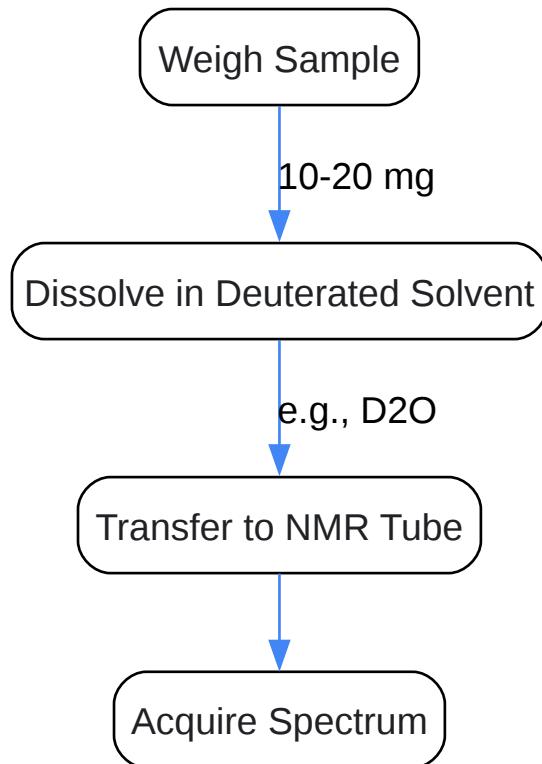
## Experimental Protocols

The following are generalized protocols for the spectroscopic analysis of **octylamine hydrochloride**.

### Sample Preparation for NMR Spectroscopy

- Accurately weigh approximately 10-20 mg of **octylamine hydrochloride**.
- Dissolve the sample in a suitable deuterated solvent (e.g.,  $\text{D}_2\text{O}$ ,  $\text{DMSO-d}_6$ ) in a standard 5 mm NMR tube.
- Ensure complete dissolution, vortexing if necessary.
- Acquire the  $^1\text{H}$  and  $^{13}\text{C}$  NMR spectra using a high-resolution NMR spectrometer.

## NMR Sample Preparation Workflow

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Caption: Workflow for NMR sample preparation.

## Attenuated Total Reflectance (ATR)-FTIR Spectroscopy

- Ensure the ATR crystal is clean by wiping it with a suitable solvent (e.g., isopropanol) and allowing it to dry completely.
- Record a background spectrum of the clean, empty ATR crystal.
- Place a small amount of the solid **octylamine hydrochloride** powder directly onto the ATR crystal.
- Apply pressure using the instrument's pressure arm to ensure good contact between the sample and the crystal.
- Acquire the sample spectrum. The instrument software will automatically ratio the sample spectrum to the background spectrum to produce the final absorbance spectrum.[2]

## Safety and Handling

**Octylamine hydrochloride** is classified as an irritant.[\[2\]](#) It is crucial to adhere to appropriate safety measures when handling this compound.

- GHS Hazard Statements:

- H315: Causes skin irritation.[\[2\]](#)
- H319: Causes serious eye irritation.[\[2\]](#)

## Recommended Personal Protective Equipment (PPE)

- Eye Protection: Wear chemical safety goggles or a face shield.[\[9\]](#)[\[10\]](#)
- Skin Protection: Wear appropriate protective gloves and a lab coat or chemical apron.[\[9\]](#)[\[10\]](#)
- Respiratory Protection: Use in a well-ventilated area. If dust is generated, a NIOSH/MSHA-approved respirator may be necessary.[\[9\]](#)[\[10\]](#)

## First Aid Measures

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.[\[9\]](#)[\[10\]](#)
- Skin Contact: Flush skin with plenty of soap and water for at least 15 minutes while removing contaminated clothing. Seek medical attention if irritation develops.[\[4\]](#)[\[10\]](#)
- Ingestion: Do NOT induce vomiting. If the person is conscious, rinse their mouth with water and have them drink 2-4 cupfuls of water or milk. Seek immediate medical attention.[\[9\]](#)[\[10\]](#)
- Inhalation: Remove from exposure to fresh air immediately. If breathing is difficult, give oxygen. Seek medical attention.[\[9\]](#)[\[10\]](#)

## Conclusion

**Octylamine hydrochloride** is a fundamental chemical building block with well-defined structural and physicochemical properties. Its characterization through standard spectroscopic methods is straightforward, providing a clear and unambiguous identification. A thorough

understanding of its properties and adherence to strict safety protocols are paramount for its effective and safe utilization in research and development, particularly within the pharmaceutical industry where it serves as a key intermediate in the synthesis of novel therapeutic agents.

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